

Navigating the Chemistry of Long-Chain Secondary Thiols: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Tridecane-2-thiol*

CAS No.: *62155-03-7*

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For Researchers, Scientists, and Drug Development Professionals

Long-chain secondary thiols are a class of organosulfur compounds characterized by a sulfhydryl (-SH) group attached to a secondary carbon atom within a long aliphatic chain. Their unique chemical properties, including their nucleophilicity, susceptibility to oxidation, and potential for biological activity, make them valuable intermediates in various fields, including drug development, polymer chemistry, and materials science. However, their safe and effective use necessitates a thorough understanding of their potential hazards and appropriate handling procedures. This technical guide provides a comprehensive overview of the safety, handling, chemical properties, and biological relevance of long-chain secondary thiols, with a focus on providing practical information for laboratory professionals.

Physicochemical and Toxicological Properties

A clear understanding of the physical, chemical, and toxicological properties of long-chain secondary thiols is fundamental to their safe handling. The following tables summarize key data for representative compounds, 1-dodecanethiol and tert-dodecylmercaptan.

Table 1: Physical and Chemical Properties of Representative Long-Chain Thiols

Property	1-Dodecanethiol	tert-Dodecylmercaptan	Reference(s)
CAS Number	112-55-0	25103-58-6	[1][2]
Molecular Formula	C ₁₂ H ₂₆ S	C ₁₂ H ₂₆ S	[3]
Molecular Weight	202.4 g/mol	202.44 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid	Colorless liquid	[2][5]
Odor	Mild skunk-like odor	Repulsive odor	[2][5]
Boiling Point	266-283 °C	227-248 °C	[1]
Melting Point	-7 °C	-7.5 °C	[1][4]
Flash Point	133 °C	91 °C	[1][4]
Vapor Pressure	< 0.1 mmHg at 25 °C	< 0.1 mmHg at 23.9 °C	[1][4]
Vapor Density	6.98 (Air = 1)	6.98 (Air = 1)	[1][4]
Specific Gravity	0.845 g/cm ³ at 20 °C	0.858 at 25 °C	[1][4]
Water Solubility	Insoluble	< 1 mg/mL at 22.8 °C	[1][4]

Table 2: Toxicological Data of Representative Long-Chain Thiols

Parameter	1-Dodecanethiol	tert-Dodecylmercaptan	Reference(s)
Acute Oral Toxicity (LD50)	> 5000 mg/kg (mouse)	> 2000 mg/kg (ingestion may be harmful)	[6][7]
Acute Dermal Toxicity (LD50)	> 2000 mg/kg (rat)	Not specified, but skin contact may cause sensitization	[7][8]
Acute Inhalation Toxicity (LC50)	> 3.1 mg/L (rat, 4.5 h)	Not specified, but may cause respiratory irritation	[9]
Skin Corrosion/Irritation	Corrosive (rabbit)	Causes skin irritation	[9]
Serious Eye Damage/Irritation	Causes serious eye damage	Causes serious eye irritation	[6][10]
Skin Sensitization	May cause an allergic skin reaction	May cause an allergic skin reaction	[1][10]

Hazard Identification and Safety Precautions

Long-chain secondary thiols present several potential hazards that require strict adherence to safety protocols.

Primary Hazards:

- **Odor:** Thiols are notorious for their strong, unpleasant odors, which can be detected at very low concentrations. While the odor itself may not be toxic, it can cause nuisance and discomfort.
- **Skin and Eye Irritation:** Direct contact can cause skin irritation, and in some cases, severe eye damage.[6][10] Prolonged or repeated exposure may lead to dermatitis.[7]
- **Sensitization:** Some individuals may develop an allergic skin reaction upon exposure.[1][10]

- **Inhalation:** Inhalation of vapors may cause respiratory tract irritation.
- **Combustibility:** These compounds are combustible and can form explosive mixtures with air upon intense heating.[\[2\]](#)[\[11\]](#)

Recommended Safety Precautions:

- **Engineering Controls:** All work with long-chain secondary thiols should be conducted in a well-ventilated chemical fume hood to minimize inhalation exposure.
- **Personal Protective Equipment (PPE):**
 - **Gloves:** Nitrile or neoprene gloves are recommended for handling thiols.[\[6\]](#) Always inspect gloves for tears or punctures before use and discard them after handling the chemical.
 - **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes.
 - **Lab Coat:** A flame-resistant lab coat should be worn to protect clothing and skin.
- **Handling:** Avoid direct contact with skin, eyes, and clothing. Do not breathe vapors. Wash hands thoroughly after handling.
- **Storage:** Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[\[11\]](#) Keep containers tightly closed. Store separately from incompatible materials such as oxidizing agents, strong bases, and acids.[\[2\]](#)[\[6\]](#)

Chemical Reactivity and Stability

Understanding the chemical reactivity of long-chain secondary thiols is crucial for safe handling, storage, and experimental design.

- **Oxidation:** Thiols are readily oxidized, particularly in the presence of air (oxygen) or other oxidizing agents, to form disulfides (R-S-S-R).[\[12\]](#) This process can be accelerated by the presence of base or metal catalysts.[\[12\]](#)[\[13\]](#) Further oxidation can lead to the formation of sulfonic acids (RSO₃H).[\[12\]](#) The rate of air oxidation is influenced by factors such as temperature, pH, and the presence of catalysts.[\[13\]](#)[\[14\]](#)

- **Acidity and Nucleophilicity:** Thiols are more acidic than their corresponding alcohols.^[15] The resulting thiolate anion ($R-S^-$) is a potent nucleophile and readily participates in S_N2 reactions with alkyl halides to form thioethers (sulfides).^{[15][16]}
- **Reactions with Electrophiles:** The strong nucleophilicity of the sulfhydryl group allows it to react with a variety of electrophiles, including Michael acceptors and alkylating agents.^[17]
- **Incompatible Materials:** Long-chain secondary thiols are incompatible with strong oxidizing agents, strong bases, alkali metals, and strong reducing agents.^{[2][6]} Contact with acids can lead to the liberation of toxic hydrogen sulfide gas.^[4] They can also be corrosive to copper and brass.^[6]

Experimental Protocols

The following section provides detailed methodologies for key experiments related to the handling and analysis of long-chain secondary thiols.

Synthesis of a Representative Long-Chain Thiol: 1-Dodecanethiol

This protocol describes a common method for the synthesis of a primary long-chain thiol, which serves as a useful reference. The synthesis of secondary thiols often involves the reaction of a ketone with a source of sulfur.

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1-bromododecane (1.0 mol), thiourea (1.1 mol), and 95% ethanol (sufficient to dissolve the reactants).
- **Reflux:** Heat the mixture to reflux and maintain for 4-6 hours.
- **Hydrolysis:** After cooling, add a solution of sodium hydroxide (2.2 mol) in water to the reaction mixture.
- **Second Reflux:** Heat the mixture to reflux again for 2-4 hours to hydrolyze the intermediate isothiuronium salt.

- **Work-up:** Cool the reaction mixture and acidify with hydrochloric acid. The dodecanethiol will form a separate layer.
- **Purification:** Separate the organic layer, wash with water and brine, and dry over anhydrous magnesium sulfate. The product can be further purified by vacuum distillation.

General Protocol for Handling and Dispensing

- **Preparation:** Before starting, ensure the chemical fume hood is functioning correctly and all necessary PPE is readily available. Prepare a quench solution (e.g., bleach) for decontaminating glassware and spills.
- **Dispensing:** Use a syringe or cannula for transferring the liquid thiol to minimize exposure to air and prevent the release of odors.
- **Reaction Setup:** If the reaction is sensitive to air, use standard Schlenk line techniques. Vent any off-gases through a bleach trap to neutralize the thiol odor.
- **Post-Reaction:** Quench any unreacted thiol in the reaction mixture by slowly adding an oxidizing agent like bleach or hydrogen peroxide in the fume hood.

Spill Cleanup Procedure

- **Evacuate and Ventilate:** In case of a spill, immediately evacuate the area and ensure adequate ventilation.
- **Absorb:** For small spills, use an inert absorbent material like vermiculite or sand to soak up the liquid.
- **Neutralize:** Treat the absorbent material with a bleach solution to oxidize the thiol.
- **Collect and Dispose:** Collect the neutralized absorbent material in a sealed, labeled container for hazardous waste disposal.
- **Decontaminate:** Wipe the spill area with a bleach solution, followed by soap and water.

Waste Disposal

- Segregation: Collect all thiol-containing waste (liquid and solid) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Neutralization: Before disposal, it is good practice to neutralize the thiol waste by reacting it with an oxidizing agent like bleach or hydrogen peroxide in a fume hood.
- Disposal: Dispose of the neutralized waste according to your institution's hazardous waste disposal guidelines.

Protocol for Quantification of Thiols (Ellman's Test)

This colorimetric assay is widely used to determine the concentration of free thiol groups in a sample.

Materials:

- Ellman's reagent (5,5'-dithiobis-(2-nitrobenzoic acid) or DTNB) solution
- Reaction buffer (e.g., Tris buffer, pH 8.0)
- Spectrophotometer

Procedure:

- Prepare Samples: Prepare your sample containing the long-chain secondary thiol at an appropriate concentration in the reaction buffer.
- Reaction: In a cuvette, mix the sample solution with the DTNB solution.
- Incubation: Allow the reaction to proceed for a few minutes at room temperature. The thiol will react with DTNB to produce 2-nitro-5-thiobenzoate (TNB^{2-}), which has a yellow color.
- Measurement: Measure the absorbance of the solution at 412 nm using a spectrophotometer.
- Calculation: The concentration of the thiol can be calculated using the Beer-Lambert law and the molar extinction coefficient of TNB^{2-} ($14,150 \text{ M}^{-1}\text{cm}^{-1}$ at pH 8.0).[\[18\]](#)

Protocol for In Vitro Skin Irritation Testing

This protocol provides a general overview of an in vitro method using reconstructed human epidermis models, which is an alternative to animal testing.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Materials:

- Reconstructed human epidermis (RhE) tissue models
- Assay medium
- Test chemical (long-chain secondary thiol)
- Positive and negative controls
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- Isopropanol or other suitable solvent

Procedure:

- Tissue Preparation: Culture the RhE tissues according to the manufacturer's instructions.
- Application of Test Chemical: Apply a defined amount of the long-chain secondary thiol to the surface of the RhE tissue.
- Incubation: Incubate the treated tissues for a specific period (e.g., 60 minutes).
- Rinsing: After incubation, thoroughly rinse the tissues to remove the test chemical.
- Post-Incubation: Transfer the tissues to fresh medium and incubate for a longer period (e.g., 42 hours).[\[21\]](#)
- Viability Assay: Assess the viability of the tissues using the MTT assay. Viable cells will reduce the yellow MTT to a purple formazan product.
- Quantification: Extract the formazan and measure its absorbance. The percentage of viable cells in the treated tissues is calculated relative to the negative control.

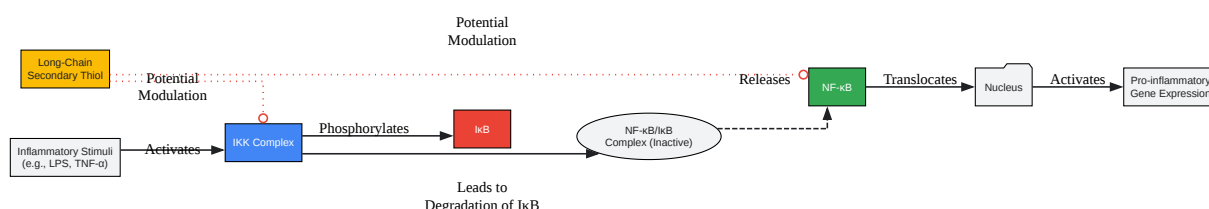
- Classification: Based on the cell viability, the chemical is classified as an irritant or non-irritant according to established guidelines.

Biological Interactions and Signaling Pathways

Long-chain secondary thiols, due to the reactivity of their sulfhydryl group, have the potential to interact with various biological molecules and influence cellular signaling pathways. Their lipophilic nature may facilitate their incorporation into cellular membranes and interaction with intracellular components. Two key pathways that are sensitive to redox modulation by thiols are the NF- κ B and Nrf2 signaling pathways.

Modulation of the NF- κ B Signaling Pathway

The transcription factor NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) plays a critical role in regulating the inflammatory response. The activity of NF- κ B is tightly controlled by its inhibitor, I κ B. Certain stimuli can lead to the phosphorylation and subsequent degradation of I κ B, allowing NF- κ B to translocate to the nucleus and activate the transcription of pro-inflammatory genes. The redox state of the cell is a crucial factor in regulating NF- κ B activity, and thiols can directly influence this pathway. It is plausible that long-chain secondary thiols could modulate NF- κ B signaling by reacting with critical cysteine residues on proteins within the pathway, thereby altering their function.^{[11][23]}

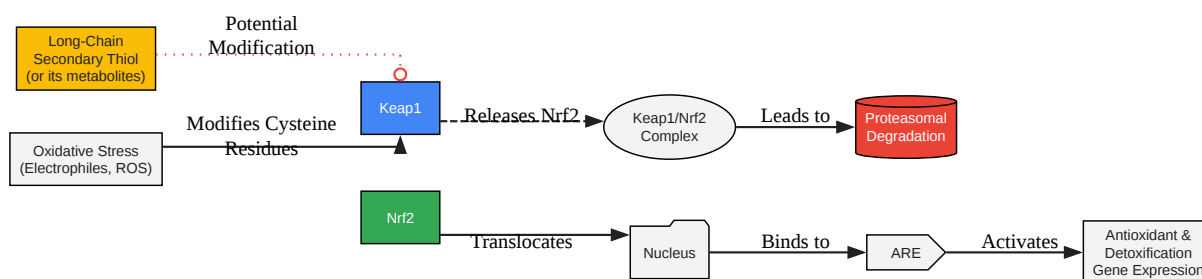


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Potential modulation of the NF- κ B signaling pathway by long-chain secondary thiols.

Activation of the Nrf2-Keap1 Pathway

The Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway is a primary cellular defense mechanism against oxidative stress. Under basal conditions, Nrf2 is kept inactive in the cytoplasm by binding to Keap1 (Kelch-like ECH-associated protein 1), which facilitates its degradation. Electrophiles and reactive oxygen species can modify specific cysteine residues on Keap1, leading to a conformational change that releases Nrf2. The freed Nrf2 then translocates to the nucleus and binds to the Antioxidant Response Element (ARE), initiating the transcription of a battery of antioxidant and detoxification genes. Given their reactivity with electrophiles, long-chain secondary thiols or their metabolites could potentially activate the Nrf2 pathway by interacting with the cysteine sensors of Keap1.^{[24][25][26][27][28]}



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Potential activation of the Nrf2-Keap1 pathway by long-chain secondary thiols.

Conclusion

Long-chain secondary thiols are a versatile class of compounds with significant potential in various scientific and industrial applications. However, their inherent reactivity and potential hazards demand a cautious and informed approach to their handling. By adhering to the safety protocols, understanding the chemical properties, and being aware of the potential biological interactions outlined in this guide, researchers and professionals can safely harness the unique characteristics of these molecules for their work. Further research into the specific biological

activities and toxicological profiles of different long-chain secondary thiols will continue to refine our understanding and expand their safe and effective application.

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